

Technical Support Center: VO-Ohpic Trihydrate in Solution

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B10780595

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **VO-Ohpic trihydrate**. The information below addresses common issues related to the stability and degradation of this compound in solution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **VO-Ohpic trihydrate**?

A1: **VO-Ohpic trihydrate** is sparingly soluble in aqueous solutions (< 0.1 mg/mL) but has high solubility in dimethyl sulfoxide (DMSO) (≥ 50 mg/mL).[1][2] Therefore, DMSO is the recommended solvent for preparing stock solutions. For in vivo studies, specific formulations using a combination of solvents like DMSO, PEG300, Tween-80, and saline are suggested.[1][3]

Q2: How should I store my **VO-Ohpic trihydrate** stock solution?

A2: To ensure stability, it is crucial to store stock solutions properly. Aliquot the stock solution to avoid repeated freeze-thaw cycles.[1] For short-term storage, solutions can be kept at -20°C for up to one month. For longer-term storage, -80°C is recommended for up to six months.[1][4]

Q3: My **VO-Ohpic trihydrate** solution has changed color. Is it still usable?

A3: A change in color of the solution may indicate degradation of the compound. It is generally recommended to use freshly prepared solutions for experiments. If you observe a significant color change, it is advisable to prepare a fresh solution to ensure the potency and reliability of your results.

Q4: I see precipitation in my stock solution after thawing. What should I do?

A4: Precipitation upon thawing can occur. To redissolve the compound, you can warm the tube at 37°C for 10 minutes and/or use an ultrasonic bath for a short period.[5] If the precipitate does not dissolve, it may indicate that the concentration is too high for the storage temperature or that the compound has degraded.

Q5: Can I store my diluted, ready-to-use **VO-Ohpic trihydrate** solution?

A5: It is not recommended to store diluted, aqueous solutions for extended periods. For in vivo preparations stored at 4°C, it is advised to prepare the solution fresh weekly, as prolonged storage may lead to a loss of efficacy.[3] For cell culture experiments, it is best practice to prepare fresh dilutions from a frozen stock solution for each experiment.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Difficulty Dissolving	Hygroscopic DMSO	Use freshly opened, anhydrous DMSO as moisture can significantly impact solubility.[4]
Saturation	Ensure the concentration does not exceed the solubility limit in the chosen solvent. Sonication may aid dissolution.[3]	
Loss of Compound Activity	Improper Storage	Aliquot stock solutions and store at -80°C for long-term use to avoid degradation from freeze-thaw cycles.[1]
Solution Age	Prepare fresh working solutions from stock before each experiment. Avoid using old solutions, especially aqueous dilutions.[3]	
Inconsistent Experimental Results	Solution Instability	Ensure consistent solution preparation methods and storage conditions across all experiments.
Incomplete Dissolution	Visually inspect the solution to ensure the compound is fully dissolved before use. Use sonication if necessary.[5]	

Quantitative Data Summary

Table 1: Solubility of **VO-Ohpic Trihydrate**

Solvent	Solubility	Reference
DMSO	≥ 50 mg/mL (120.42 mM)	[1]
Water	< 0.1 mg/mL	[1][2]
Ethanol	≥ 45.8 mg/mL (with ultrasonic)	[5]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.02 mM)	[1]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (6.02 mM)	[1]

Table 2: Recommended Storage Conditions for **VO-Ohpic Trihydrate** Solutions

Storage Temperature	Duration	Reference
-20°C	1 month	[1][4]
-80°C	6 months	[1][4]
4°C (in vivo formulation)	Recommended to prepare fresh weekly	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh out the required amount of **VO-Ohpic trihydrate** powder.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, add 240.8 µL of DMSO to 1 mg of **VO-Ohpic trihydrate**.[\[1\]](#)
- If necessary, gently warm the solution at 37°C or use an ultrasonic bath to ensure complete dissolution.[\[5\]](#)
- Once fully dissolved, aliquot the stock solution into smaller volumes in cryovials to minimize freeze-thaw cycles.

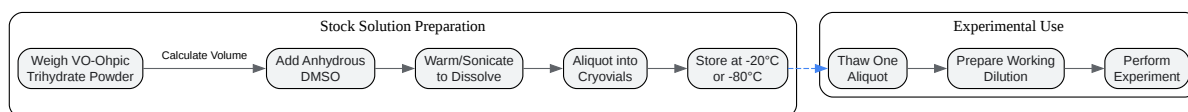
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[1][4]

Protocol 2: Preparation of an In Vivo Formulation

This protocol yields a clear solution with a solubility of ≥ 2.5 mg/mL.[1]

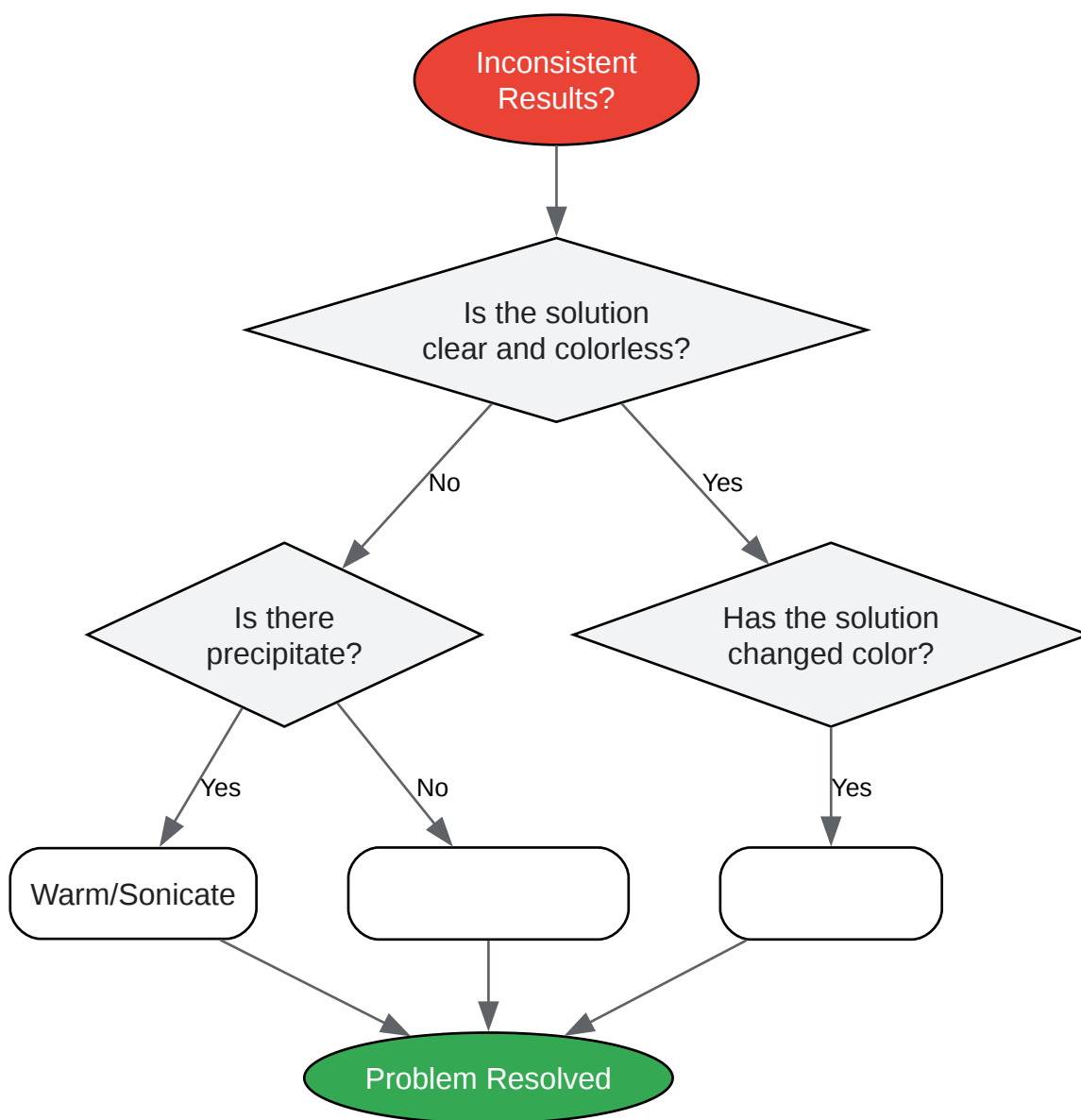
- Prepare a stock solution of **VO-Ohpic trihydrate** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, sequentially add and mix the following components:
 - 100 μ L of the DMSO stock solution.
 - 400 μ L of PEG300. Mix thoroughly.
 - 50 μ L of Tween-80. Mix thoroughly.
 - 450 μ L of saline to bring the final volume to 1 mL.
- Ensure the final solution is clear before use.

Visualizations



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Caption: Workflow for preparing and using **VO-Ohpic trihydrate** stock solutions.



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References

- 1. medchemexpress.com [medchemexpress.com]

- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. VO-Ohplic trihydrate | Autophagy | PTEN | TargetMol [targetmol.com]
- 4. selleckchem.com [selleckchem.com]
- 5. apexbt.com [apexbt.com]
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